An In-Depth Technical Guide to the Nizatidine-d3 Sulfoxide Reference Standard

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Compound of Interest

Compound Name:	*Nizatidine-d3 Sulfoxide*
CAS No.:	*1795136-43-4*
Cat. No.:	*B588252*

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Introduction: The Critical Role of Labeled Metabolites in Pharmaceutical Analysis

In the landscape of drug development and metabolism studies, stable isotope-labeled internal standards are indispensable tools for ensuring the accuracy and precision of bioanalytical methods.[1] Nizatidine, a potent histamine H2-receptor antagonist, undergoes metabolism in the body to form several byproducts, including Nizatidine Sulfoxide.[2] The deuterated analog, **Nizatidine-d3 Sulfoxide**, serves as a crucial reference standard for the quantitative analysis of this metabolite in complex biological matrices. Its use in techniques such as liquid chromatography-tandem mass spectrometry (LC-MS/MS) allows for the mitigation of matrix effects and variations in instrument response, leading to more reliable pharmacokinetic and metabolic profiling.[1] This guide provides a comprehensive technical overview of the **Nizatidine-d3 Sulfoxide** reference standard, including its chemical identity, synthesis, characterization, and application in analytical methodologies.

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Chemical Identity and Physicochemical Properties

The **Nizatidine-d3 Sulfoxide** reference standard is a stable isotope-labeled version of the primary metabolite of Nizatidine. The deuterium atoms are incorporated into the N-methyl group, providing a distinct mass difference for mass spectrometric detection without significantly altering the compound's chemical properties.

Property	Value	Source
Chemical Name	N-[2-[[[2-[(Dimethylamino)methyl]-4-thiazolyl]methyl]sulfinyl]ethyl]-N'-(methyl-d3)-2-nitro-1,1-ethenediamine	[3][4]
CAS Number	1795136-43-4	[3][4][5]
Molecular Formula	C12H18D3N5O3S2	[3]
Molecular Weight	350.48 g/mol	[3]
Appearance	Pale Yellow Solid (typical)	Inferred from related compounds
Solubility	Slightly soluble in DMSO and Methanol	Inferred from related compounds
Storage	-20°C under an inert atmosphere is recommended for long-term stability.	Inferred from supplier recommendations

Synthesis and Characterization

While specific, detailed synthesis protocols for **Nizatidine-d3 Sulfoxide** are not widely published in peer-reviewed literature, a plausible synthetic route can be inferred from the known synthesis of Nizatidine and its metabolites. The synthesis would likely involve the following key steps:

- Synthesis of Nizatidine-d3: The parent compound, Nizatidine-d3, would first be synthesized. This can be achieved by reacting 4-[[(2-aminoethyl)thio]methyl]-N,N-dimethyl-2-

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thiazolemethanamine with a deuterated N-methyl-1-(methylthio)-2-nitroethenamine.

- Controlled Oxidation: The synthesized Nizatidine-d3 would then undergo a controlled oxidation reaction to convert the sulfide group to a sulfoxide. This is a common metabolic pathway for sulfur-containing drugs.

The resulting **Nizatidine-d3 Sulfoxide** would then be purified using chromatographic techniques to ensure high purity, suitable for use as a reference standard.

Characterization

A comprehensive characterization of the **Nizatidine-d3 Sulfoxide** reference standard is essential to confirm its identity, purity, and isotopic enrichment. The following analytical techniques are typically employed:

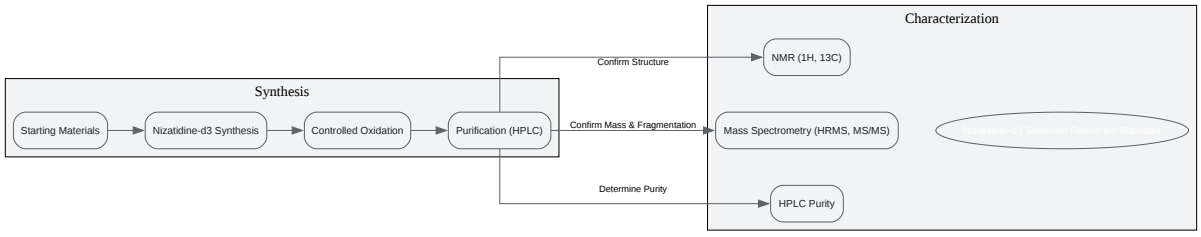
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1H and 13C NMR spectroscopy are used to confirm the chemical structure of the molecule. The absence of a signal for the N-methyl protons in the 1H NMR spectrum and the characteristic triplet pattern for the deuterated carbon in the 13C NMR spectrum would confirm the position and incorporation of the deuterium label.[6]

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to confirm the exact mass and elemental composition of the molecule. Tandem mass spectrometry (MS/MS) is employed to study the fragmentation pattern, which can be used for structural elucidation and for developing selective reaction monitoring (SRM) or multiple reaction monitoring (MRM) methods for quantitative analysis.[1]

- High-Performance Liquid Chromatography (HPLC): HPLC is used to determine the purity of the reference standard. A validated HPLC method with a suitable detector (e.g., UV or MS) is used to separate the **Nizatidine-d3 Sulfoxide** from any impurities.[7][8]

Below is a diagram illustrating a typical workflow for the synthesis and characterization of **Nizatidine-d3 Sulfoxide**.

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Caption: Synthesis and Characterization Workflow

Application in Bioanalytical Methods

The primary application of the **Nizatidine-d3 Sulfoxide** reference standard is as an internal standard in quantitative bioanalytical methods, particularly those employing LC-MS/MS.[1] Its structural similarity and identical chromatographic behavior to the non-labeled analyte, combined with its distinct mass, allow for accurate correction of variations during sample preparation and analysis.

Experimental Protocol: Quantification of Nizatidine Sulfoxide in Human Plasma

The following is a representative, detailed protocol for the quantification of Nizatidine Sulfoxide in human plasma using **Nizatidine-d3 Sulfoxide** as an internal standard. This protocol is based on established methods for Nizatidine and its metabolites.[1][9]

1. Materials and Reagents:

- Nizatidine Sulfoxide (analyte)

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- **Nizatidine-d3 Sulfoxide** (internal standard)
- Human plasma (blank)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (deionized, 18 MΩ·cm)

2. Preparation of Standard and Quality Control (QC) Samples:

- Prepare stock solutions of Nizatidine Sulfoxide and **Nizatidine-d3 Sulfoxide** in methanol at a concentration of 1 mg/mL.
- Prepare a series of working standard solutions of Nizatidine Sulfoxide by serial dilution of the stock solution with 50% methanol in water to create a calibration curve (e.g., 1-1000 ng/mL).
- Prepare a working solution of the internal standard (**Nizatidine-d3 Sulfoxide**) at a suitable concentration (e.g., 100 ng/mL) in 50% methanol in water.
- Prepare calibration standards and QC samples by spiking appropriate amounts of the working standard solutions into blank human plasma.

3. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample (calibration standard, QC, or unknown), add 20 µL of the internal standard working solution.
- Vortex for 10 seconds.
- Add 300 µL of acetonitrile to precipitate plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.

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- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

4. LC-MS/MS Analysis:

- HPLC System: A suitable HPLC system capable of gradient elution.
- Column: A C18 reversed-phase column (e.g., 50 x 2.1 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Elution: A suitable gradient to separate the analyte from endogenous plasma components.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ion mode.
- MRM Transitions:
  - Nizatidine Sulfoxide: [M+H]+ → fragment ion(s)
  - **Nizatidine-d3 Sulfoxide**: [M+H]+ → fragment ion(s)

5. Data Analysis:

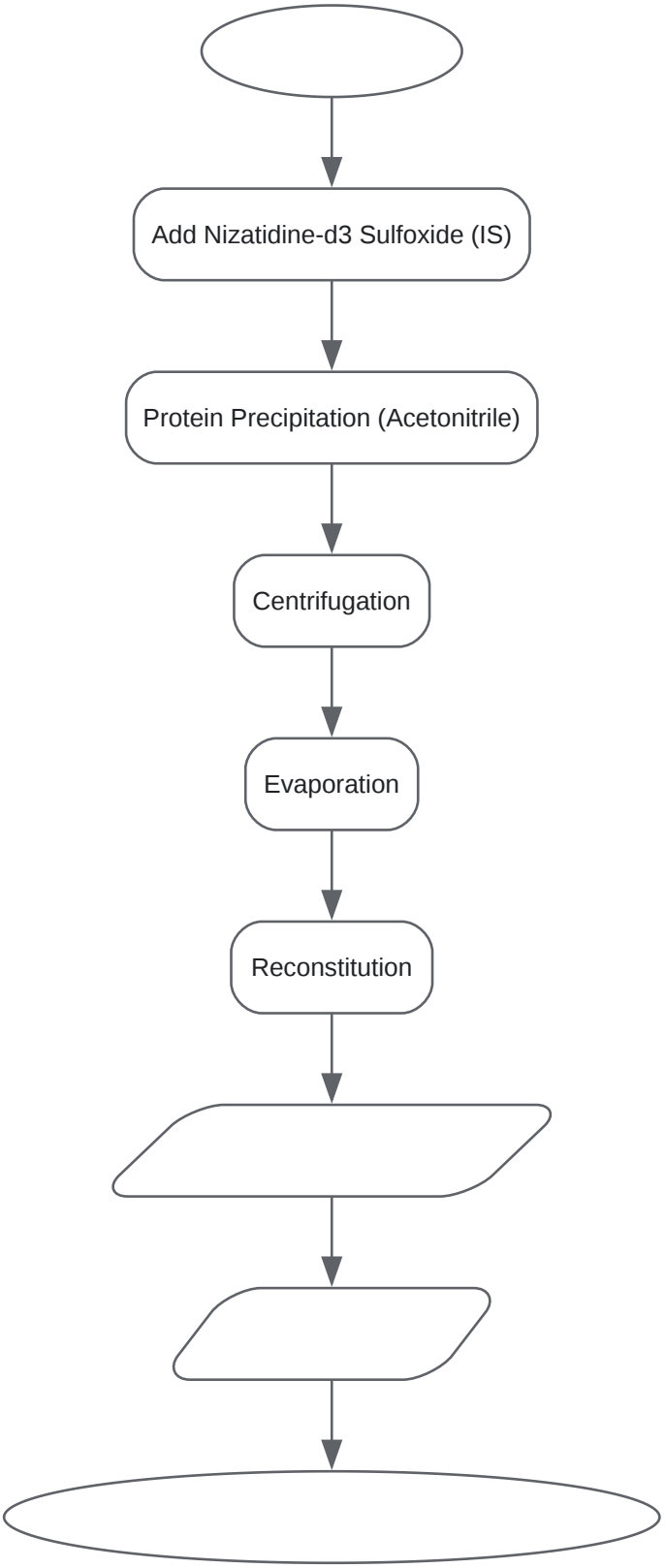
- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards.

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- Determine the concentration of Nizatidine Sulfoxide in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.

Below is a diagram illustrating the experimental workflow for the quantification of Nizatidine Sulfoxide.

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Caption: Bioanalytical Workflow for Nizatidine Sulfoxide

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Conclusion

The **Nizatidine-d3 Sulfoxide** reference standard is an essential tool for researchers and scientists in the field of drug metabolism and pharmacokinetics. Its use as an internal standard in bioanalytical methods, such as LC-MS/MS, ensures the generation of high-quality, reliable data for the quantification of the Nizatidine Sulfoxide metabolite. This in-depth technical guide provides a comprehensive overview of the key aspects of this reference standard, from its chemical identity and synthesis to its practical application in a laboratory setting. Adherence to proper handling, storage, and application of this standard will contribute to the scientific integrity and success of drug development programs.

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